

Pharmacological Properties of Bruceantinoside A: A Technical Guide

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Compound of Interest

Compound Name: *Bruceantinoside A*

Cat. No.: *B15594177*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bruceantinoside A is a naturally occurring quassinoid glucoside isolated from the plant *Brucea antidysenterica*, a member of the Simaroubaceae family.^{[1][2]} Quassinoids, a group of degraded triterpenes, are known for their wide range of biological activities, including antitumor, antimalarial, and anti-inflammatory effects. This technical guide provides an in-depth overview of the pharmacological properties of **Bruceantinoside A**, focusing on its anticancer activity, putative mechanisms of action, and relevant experimental methodologies.

Physicochemical Properties

- Chemical Class: Quassinoid Glucoside
- Source: *Brucea antidysenterica*^{[1][2]}
- General Structure: A complex, highly oxygenated tetracyclic triterpene lactone core attached to a glucose moiety.

Pharmacological Properties

The primary pharmacological activity of **Bruceantinoside A** documented in the scientific literature is its potent antitumor effect, particularly against leukemia.

Anticancer Activity

In Vitro Cytotoxicity:

Bruceantinoside A has demonstrated significant cytotoxic effects against murine P-388 lymphocytic leukemia cells.

Cell Line	Efficacy Metric	Value	Reference
P-388 Lymphocytic Leukemia	ED50	2.7 x 10 ⁻² µg/mL	

In Vivo Antitumor Activity:

Studies in murine models have confirmed the antileukemic potential of **Bruceantinoside A**.

Animal Model	Tumor Model	Dosage	Efficacy Metric (T/C %)	Reference
Mice	P-388 Lymphocytic Leukemia	0.5 mg/kg	131%	

Mechanism of Action

While the precise molecular targets of **Bruceantinoside A** are still under full investigation, its mechanism of action is believed to be consistent with that of other closely related quassinoids, primarily involving the inhibition of protein synthesis and modulation of key signaling pathways.

Inhibition of Protein Synthesis

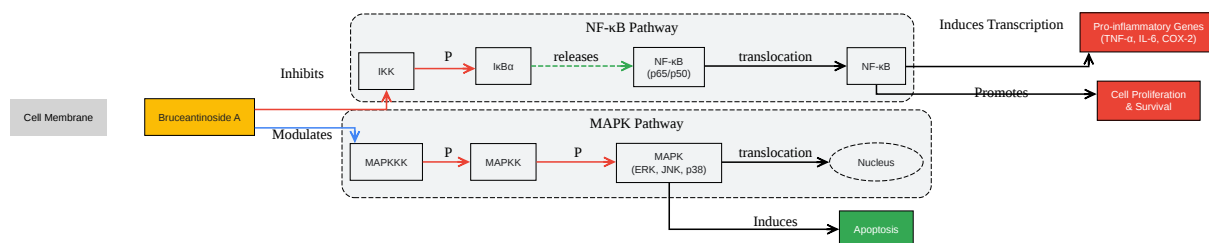
Quassinoids, as a class, are known to be potent inhibitors of protein synthesis. It is proposed that they interfere with the elongation step of translation, leading to a cessation of polypeptide

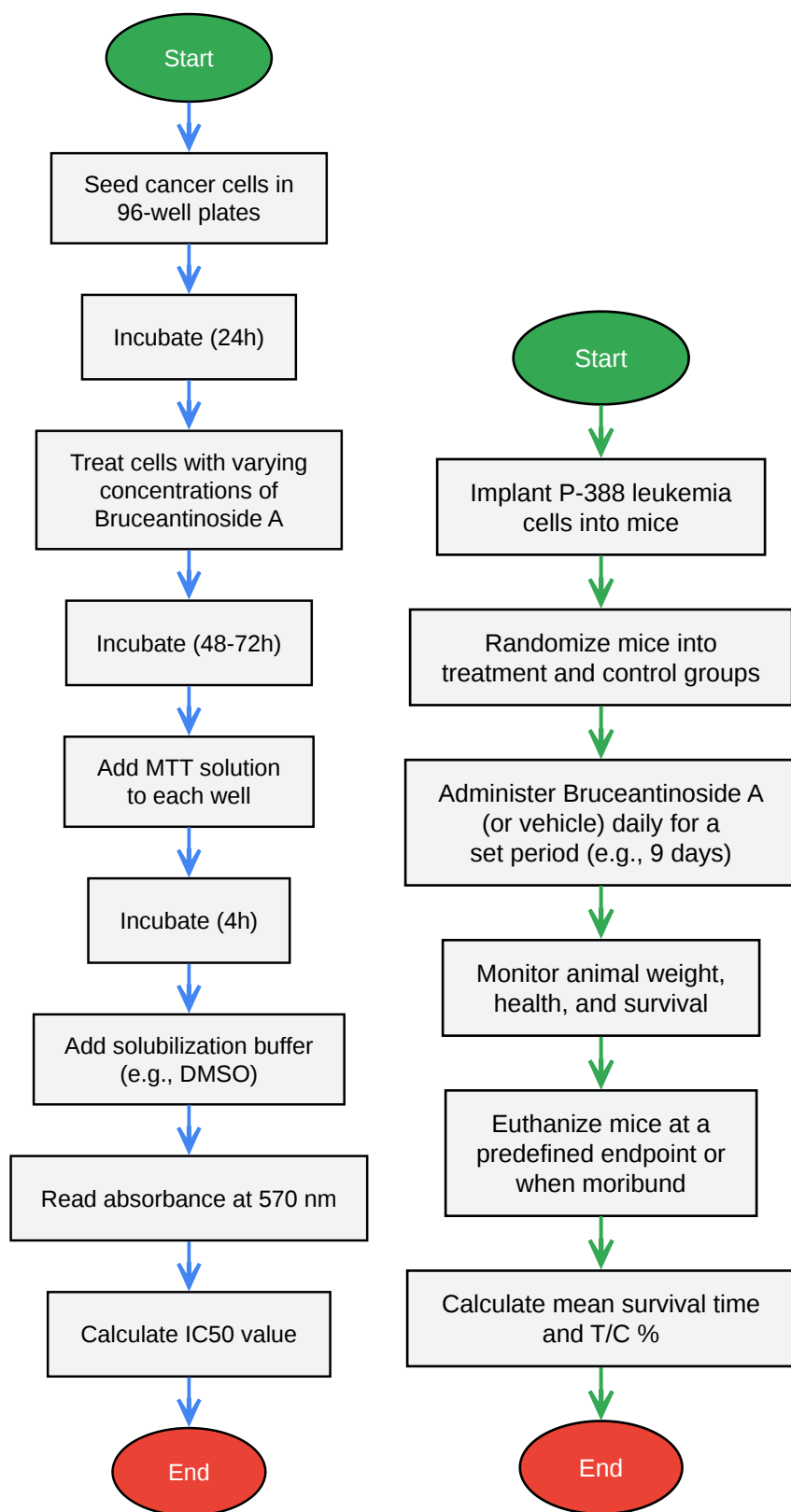
chain growth and ultimately inducing apoptosis in rapidly dividing cancer cells.

Modulation of Signaling Pathways

Based on studies of related quassinoids like Brucein D, **Bruceantinoside A** is hypothesized to exert its anticancer effects through the modulation of critical intracellular signaling cascades, including the MAPK and NF- κ B pathways. These pathways are crucial for cell survival, proliferation, and inflammation.

Hypothesized Signaling Pathway Modulation by **Bruceantinoside A**





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